

Technical Guide to Metronidazole Acetic Acid Reference Standard

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Compound of Interest

Compound Name: *Metronidazole acetic acid*
(Standard)

CAS No.: 1010-93-1

Cat. No.: B109819

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the Metronidazole Acetic Acid reference standard, a critical component in the pharmaceutical industry for ensuring the quality and safety of metronidazole drug products. This document outlines the characteristics of the reference standard, analytical methodologies for its use, and its relevance in the context of metronidazole's metabolic pathways.

Introduction to Metronidazole and its Acetic Acid Metabolite

Metronidazole is a widely used nitroimidazole antibiotic and antiprotozoal agent effective against anaerobic bacteria and certain parasites.^[1] Its mechanism of action involves the inhibition of nucleic acid synthesis in microbial cells.^[1] During its metabolism in the human body, metronidazole is converted into several metabolites, including an active hydroxy metabolite and an inactive carboxylic acid derivative, Metronidazole Acetic Acid (2-(2-methyl-5-

nitro-1H-imidazol-1-yl)acetic acid).[1] This acetic acid metabolite is a key impurity that must be monitored and controlled in metronidazole formulations to ensure product safety and efficacy.

Metronidazole Acetic Acid Reference Standard: Supplier Information

A reliable source of high-purity reference standards is essential for accurate analytical testing. Several reputable suppliers offer Metronidazole Acetic Acid reference standards, often referred to as Metronidazole Impurity G or Metronidazole EP Impurity G.

Table 1: Prominent Suppliers of Metronidazole Acetic Acid Reference Standard

Supplier	Product Name	CAS Number	Additional Information
Sigma-Aldrich	Metronidazole Impurity G Pharmaceutical Secondary Standard, CRM	1010-93-1	Certified Reference Material produced in accordance with ISO 17034 and ISO/IEC 17025.
LGC Standards	Metronidazole impurity A CRS	696-23-1	European Pharmacopoeia (Ph. Eur.) reference standard.
Simson Pharma Limited	Metronidazole EP Impurity G	1010-93-1	Accompanied by a Certificate of Analysis.
Clearsynth	Metronidazole EP Impurity G	1010-93-1	Provides Certificate of Analysis with product. [2]
MedChemExpress	Metronidazole acetic acid (Standard)	1010-93-1	Intended for research and analytical applications. [3]
GLP Pharma Standards	Metronidazole EP Impurity G	1010-93-1	Supplied with a comprehensive Certificate of Analysis including ¹ H-NMR, MASS, HPLC, and IR data. [4]

Quantitative Data and Certificate of Analysis

The Certificate of Analysis (CoA) for a reference standard provides critical quantitative data regarding its purity and characterization. Below is a table summarizing typical data found on a CoA for Metronidazole Acetic Acid.

Table 2: Example Certificate of Analysis Data for Metronidazole Acetic Acid Reference Standard

Test	Specification	Result
Appearance	White to off-white solid	Conforms
Solubility	Soluble in DMSO	Conforms
Identity (¹ H-NMR)	Conforms to structure	Conforms
Identity (Mass Spec)	Conforms to molecular weight (185.14 g/mol)	Conforms
Purity (HPLC)	≥ 98.0%	99.88%
Water Content (Karl Fischer)	≤ 0.5%	0.12%
Residual Solvents	Meets USP <467> requirements	Conforms

Experimental Protocols

Accurate and reproducible analytical methods are paramount for the quantification of Metronidazole Acetic Acid in drug substances and products.

High-Performance Liquid Chromatography (HPLC) Method for Impurity Profiling

This protocol outlines a typical reversed-phase HPLC method for the separation and quantification of Metronidazole and its related impurities, including Metronidazole Acetic Acid.

Objective: To determine the purity of a Metronidazole drug substance and quantify the levels of Metronidazole Acetic Acid and other impurities.

Materials:

- Metronidazole Reference Standard
- Metronidazole Acetic Acid Reference Standard

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Potassium dihydrogen phosphate
- Orthophosphoric acid
- Water (HPLC grade)
- Metronidazole drug substance (sample)

Instrumentation:

- HPLC system with a UV detector
- C18 analytical column (e.g., 250 mm x 4.6 mm, 5 μ m particle size)

Procedure:

- Mobile Phase Preparation: Prepare a solution of 0.05 M potassium dihydrogen phosphate in water. Adjust the pH to 3.0 with orthophosphoric acid. The mobile phase can be a gradient or isocratic mixture of this buffer and a suitable organic solvent like acetonitrile or methanol. A common mobile phase composition is a mixture of the phosphate buffer and acetonitrile (e.g., 85:15 v/v).
- Standard Solution Preparation:
 - Accurately weigh and dissolve an appropriate amount of Metronidazole Reference Standard in the mobile phase to obtain a known concentration (e.g., 100 μ g/mL).
 - Accurately weigh and dissolve an appropriate amount of Metronidazole Acetic Acid Reference Standard in the mobile phase to obtain a known concentration (e.g., 10 μ g/mL).
- Sample Solution Preparation: Accurately weigh and dissolve the Metronidazole drug substance in the mobile phase to obtain a concentration of approximately 1 mg/mL.
- Chromatographic Conditions:

- Column: C18, 250 mm x 4.6 mm, 5 μ m
- Flow Rate: 1.0 mL/min
- Injection Volume: 20 μ L
- Detector Wavelength: 315 nm
- Column Temperature: 30 $^{\circ}$ C
- Analysis: Inject the standard and sample solutions into the HPLC system and record the chromatograms.
- Calculations: Identify the peaks corresponding to Metronidazole and Metronidazole Acetic Acid based on their retention times compared to the standards. Calculate the amount of Metronidazole Acetic Acid in the sample using the peak area response and the concentration of the standard.

Forced Degradation Study Protocol

Forced degradation studies are essential to demonstrate the stability-indicating nature of an analytical method and to identify potential degradation products.

Objective: To investigate the degradation of Metronidazole under various stress conditions and identify the formation of Metronidazole Acetic Acid and other degradants.

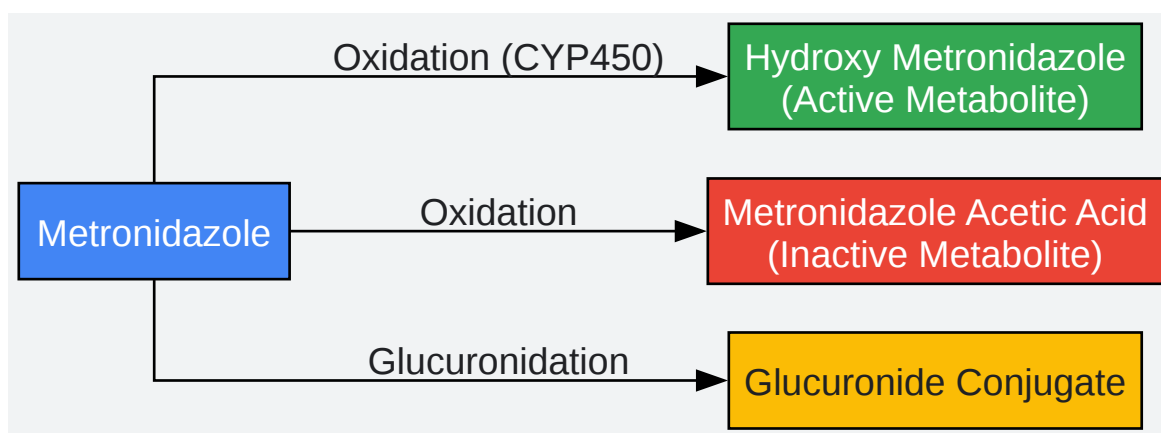
Procedure:

- Acid Hydrolysis: Dissolve Metronidazole in 0.1 N HCl and heat at 80 $^{\circ}$ C for 2 hours.
- Base Hydrolysis: Dissolve Metronidazole in 0.1 N NaOH and heat at 80 $^{\circ}$ C for 2 hours.
- Oxidative Degradation: Dissolve Metronidazole in 3% hydrogen peroxide and keep at room temperature for 24 hours.
- Thermal Degradation: Expose solid Metronidazole to dry heat at 105 $^{\circ}$ C for 24 hours.

- Photolytic Degradation: Expose a solution of Metronidazole to UV light (254 nm) for 24 hours.
- Analysis: Analyze the stressed samples using the HPLC method described in section 4.1. Compare the chromatograms of the stressed samples to that of an unstressed sample to identify and quantify the degradation products.

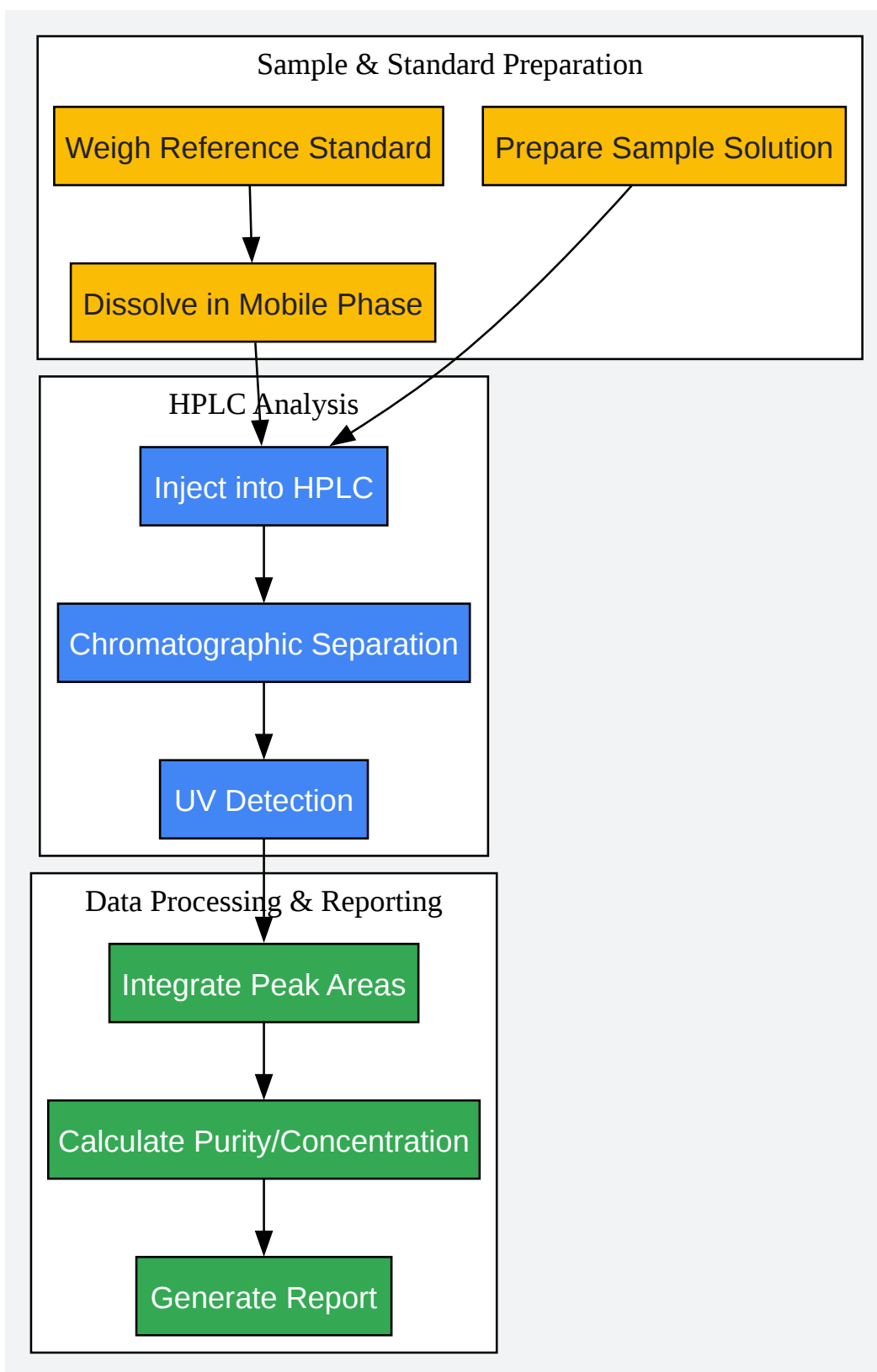
Visualizations

The following diagrams illustrate the metabolic pathway of Metronidazole and a typical experimental workflow for the analysis of a Metronidazole Acetic Acid reference standard.



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Caption: Metabolic pathway of Metronidazole.



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Caption: Experimental workflow for HPLC analysis.

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References

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